

# 3-Chloropropanal CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-Chloropropanal

Cat. No.: B096773

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## An In-depth Technical Guide to 3-Chloropropanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Chloropropanal** (CAS No. 19434-65-2), a bifunctional molecule of significant interest in organic synthesis. This document outlines its chemical and physical properties, details common synthetic methodologies, and explores its reactivity and applications, with a focus on its role as a versatile building block in the development of pharmaceuticals and other complex molecules.

## Core Chemical Identifiers and Properties

**3-Chloropropanal** is a halogenated aldehyde valued for its dual reactivity. The presence of both an aldehyde group and a chlorine atom allows for a wide range of chemical transformations.<sup>[1]</sup>

Identifier	Value
CAS Number	19434-65-2[1][2][3]
Molecular Formula	C <sub>3</sub> H <sub>5</sub> ClO[1][2][3]
Molecular Weight	92.52 g/mol [1][4]
IUPAC Name	3-chloropropanal[4]
Synonyms	3-Chloropropionaldehyde, β-Chloropropionaldehyde[5]
Canonical SMILES	C(CCl)C=O[2][3]
InChIKey	FFDNRFMIOVQZMT-UHFFFAOYSA-N[2]

## Physicochemical Data

The following table summarizes the key physicochemical properties of **3-Chloropropanal**.

Property	Value
Physical State	Liquid
Boiling Point	130.5°C at 760 mmHg[3]
Melting Point	< -20 °C[3]
Density	1.066 g/cm <sup>3</sup> [3]
Flash Point	26.4°C[3]
Vapor Pressure	9.68 mmHg at 25°C[3]
Refractive Index	1.4750 (estimate)[3]
XLogP3	0.3[3]
Hydrogen Bond Donor Count	0[3]
Hydrogen Bond Acceptor Count	1[3]
Rotatable Bond Count	2[3]

## Synthesis Methodologies

Several synthetic routes to **3-Chloropropanal** have been established. The choice of method often depends on the desired scale, purity requirements, and available starting materials.

### Experimental Protocol: Synthesis from Acrolein and Hydrogen Chloride

One common laboratory-scale synthesis involves the reaction of acrolein with hydrogen chloride.<sup>[6]</sup> This method is followed by a reduction to yield 3-chloro-1-propanol, but the intermediate, 3-chloropropionaldehyde (**3-Chloropropanal**), can be isolated.

Materials:

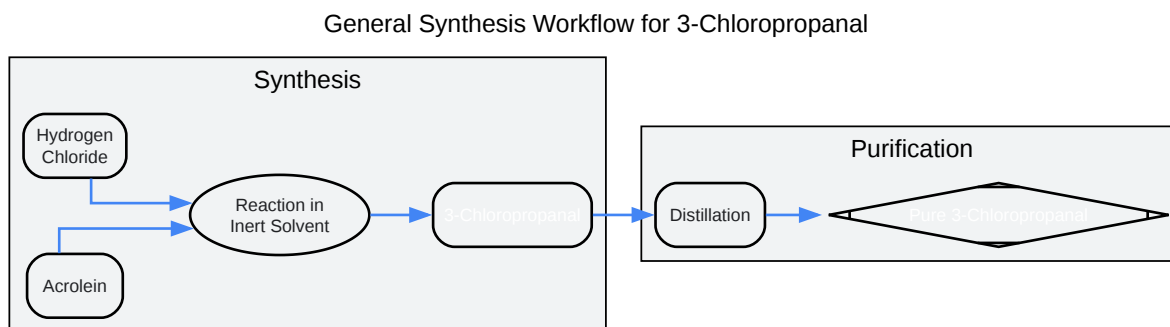
- Acrolein
- Hydrogen Chloride (gas or in a suitable solvent)
- An inert solvent (e.g., diethyl ether, toluene, or tetrahydrofuran)<sup>[6]</sup>
- Reaction vessel equipped with a stirrer, gas inlet, and cooling bath

Procedure:

- Cool the reaction vessel containing acrolein dissolved in an inert solvent to a temperature between -5°C and 18°C.<sup>[6][7]</sup>
- Slowly bubble hydrogen chloride gas through the stirred solution, maintaining the temperature within the specified range.
- Monitor the reaction progress by appropriate analytical techniques (e.g., GC-MS, NMR).
- Once the reaction is complete, the excess hydrogen chloride and solvent can be removed under reduced pressure to yield crude **3-Chloropropanal**.
- Further purification can be achieved by distillation.

Note: This reaction should be performed in a well-ventilated fume hood due to the toxicity and volatility of acrolein and hydrogen chloride.

The following diagram illustrates a general workflow for the synthesis of **3-Chloropropanal**.



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Caption: A simplified workflow for the synthesis and purification of **3-Chloropropanal**.

## Chemical Reactivity and Applications

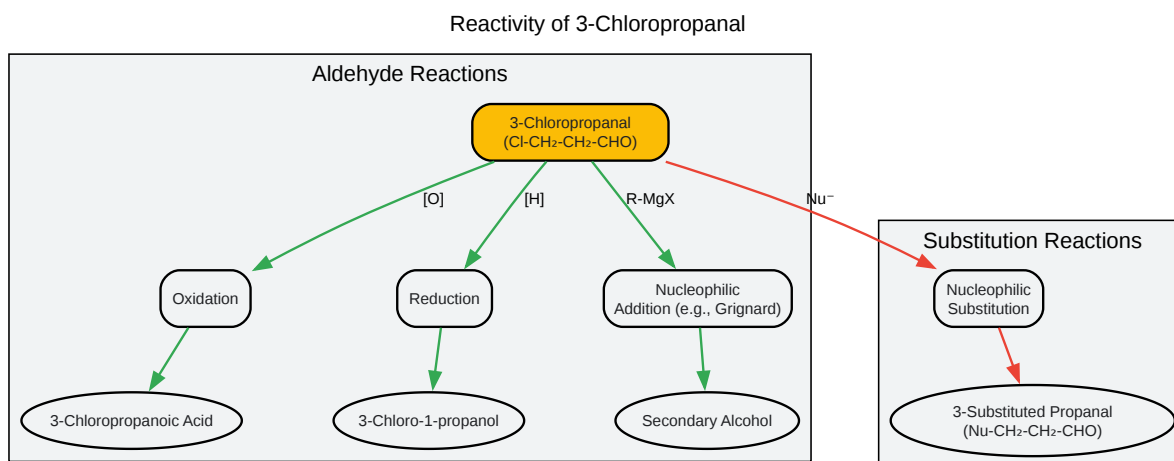
The bifunctional nature of **3-Chloropropanal** makes it a valuable intermediate in organic synthesis.<sup>[1]</sup> The aldehyde group is susceptible to nucleophilic attack and oxidation, while the chlorine atom can be displaced through nucleophilic substitution.

Key Reactions:

- **Nucleophilic Addition to the Carbonyl Group:** The electrophilic carbonyl carbon readily reacts with nucleophiles such as Grignard reagents and organolithium compounds to form new carbon-carbon bonds, leading to secondary alcohols after workup.<sup>[1]</sup>
- **Oxidation:** The aldehyde can be oxidized to the corresponding carboxylic acid, 3-chloropropanoic acid.<sup>[1]</sup>

- Reduction: Reduction of the aldehyde group yields 3-chloro-1-propanol, a useful solvent and synthetic intermediate.<sup>[1]</sup>
- Nucleophilic Substitution: The chlorine atom can be displaced by a variety of nucleophiles, allowing for the introduction of different functional groups at the 3-position.

The diagram below illustrates the key reactive sites of **3-Chloropropanal** and some of its common transformations.



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Caption: Key reaction pathways of **3-Chloropropanal** at its two functional groups.

## Handling, Storage, and Safety

**3-Chloropropanal** should be handled with caution in a well-ventilated laboratory fume hood. Due to the lack of extensive toxicological data, it should be treated as a potentially hazardous substance. Personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times.

**Storage:** Store in a cool, dry, and dark place in a tightly sealed container. It should be stored away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.

**Spill and Disposal:** In case of a spill, absorb the material with an inert absorbent and collect it in a sealed container for disposal as hazardous chemical waste. All waste containing **3-Chloropropanal** must be disposed of in accordance with local, state, and federal regulations.

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